

1-Chlorohexane CAS number 544-10-5

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Compound of Interest

Compound Name: 1-Chlorohexane

Cat. No.: B165106

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An In-depth Technical Guide to **1-Chlorohexane** (CAS: 544-10-5)

Introduction

1-Chlorohexane, also known as n-hexyl chloride, is a halogenated aliphatic hydrocarbon with the chemical formula $C_6H_{13}Cl$.^{[1][2]} It is a colorless liquid at room temperature, possessing a characteristic aromatic or sweet odor.^{[1][2][3][4]} As a primary alkyl halide, its chemistry is dominated by the reactive carbon-chlorine bond, making it a versatile intermediate and building block in organic synthesis.^{[5][6]} This guide provides a comprehensive technical overview of **1-chlorohexane**, covering its physicochemical properties, spectroscopic data, synthesis protocols, chemical reactivity, applications, and safety information, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Data

The fundamental properties of **1-chlorohexane** are summarized below. It is sparingly soluble in water but readily soluble in many organic solvents such as ethanol, ether, benzene, and xylene.^{[1][3][4][5]}

Table 1: Physicochemical Properties of **1-Chlorohexane**

Property	Value	Source(s)
CAS Number	544-10-5	[1]
Molecular Formula	C ₆ H ₁₃ Cl	[1][4]
Molecular Weight	120.62 g/mol	[1][4]
Appearance	Colorless liquid	[1][3][4]
Density	0.879 g/mL at 25 °C	[4]
Melting Point	-94 °C	[1][4]
Boiling Point	133-135 °C	[1][4][7]
Flash Point	27 °C (80.6 °F) - closed cup	[4][7]
Refractive Index (n ₂₀ /D)	1.419	
Solubility in Water	Insoluble / Sparingly soluble	[1][5]

| Vapor Pressure | 44 hPa at 36 °C |[7] |

Table 2: Spectroscopic Data Identifiers for **1-Chlorohexane**

Spectroscopic Technique	Key Information / Database Source	Source(s)
^1H NMR	Spectra available in databases like SpectraBase and ChemicalBook.	[8][9][10][11]
^{13}C NMR	Spectrum available in the ChemicalBook database.	[9]
Mass Spectrometry (MS)	GC-MS data available from NIST and other spectral libraries.	[8][12]
Infrared (IR) Spectroscopy	FTIR spectra available from suppliers and databases like SpectraBase.	[8][12]

| Raman Spectroscopy | Spectra available in public and commercial databases. [[8][12] |

Synthesis of 1-Chlorohexane

1-Chlorohexane is commonly synthesized from 1-hexanol. The hydroxyl group of the alcohol is a poor leaving group, so it must first be converted into a better one. Two prevalent methods for this transformation are reaction with thionyl chloride (SOCl_2) or with concentrated hydrochloric acid (HCl).[1][6] The thionyl chloride method is often preferred in a laboratory setting as it produces gaseous byproducts (SO_2 and HCl), which simplifies product purification. [6]

Experimental Protocol: Synthesis from 1-Hexanol and Thionyl Chloride

This protocol is adapted from established methods in practical organic chemistry.[13]

Materials:

- 1-hexanol (0.5 mol)

- Thionyl chloride (SOCl_2) (1.5 mol)
- 10% Sodium carbonate (Na_2CO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Distilled water

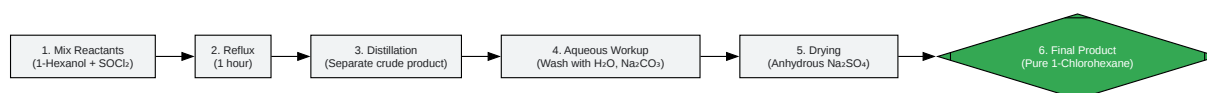
Equipment:

- Three-neck round-bottom flask (500 mL)
- Reflux condenser
- Dropping/addition funnel
- Heating mantle with magnetic stirrer
- Distillation apparatus
- Separatory funnel (125 mL)

Procedure:

- **Reaction Setup:** Assemble the three-neck flask in a heating mantle. Attach the reflux condenser to the central neck and the addition funnel to a side neck. Ensure the setup is in a well-ventilated fume hood.
- **Charging Reactants:** Add thionyl chloride to the flask. Slowly add 1-hexanol dropwise from the addition funnel while stirring. The reaction is exothermic, so the addition rate should be controlled to maintain a gentle reaction.[\[13\]](#)
- **Reflux:** After the addition is complete, heat the mixture to reflux for one hour to ensure the reaction goes to completion.[\[13\]](#)
- **Distillation:** Rearrange the apparatus for simple distillation. Heat the mixture to distill off the excess thionyl chloride first (boiling point $\sim 76^\circ\text{C}$), followed by the crude **1-chlorohexane** product, which distills at approximately $131\text{-}134^\circ\text{C}$.[\[13\]](#)

- Workup and Purification:
 - Transfer the collected crude product to a separatory funnel.
 - Wash the crude product successively with distilled water, 10% sodium carbonate solution (to neutralize any remaining acid), and again with distilled water.[13]
 - Separate the organic layer and transfer it to a clean flask.
- Drying: Dry the product by adding anhydrous sodium sulfate until the liquid is clear.[13]
- Final Product: Decant or filter the dried **1-chlorohexane** to obtain the purified product. For higher purity, a final fractional distillation can be performed.



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*Synthesis workflow for **1-Chlorohexane**.*

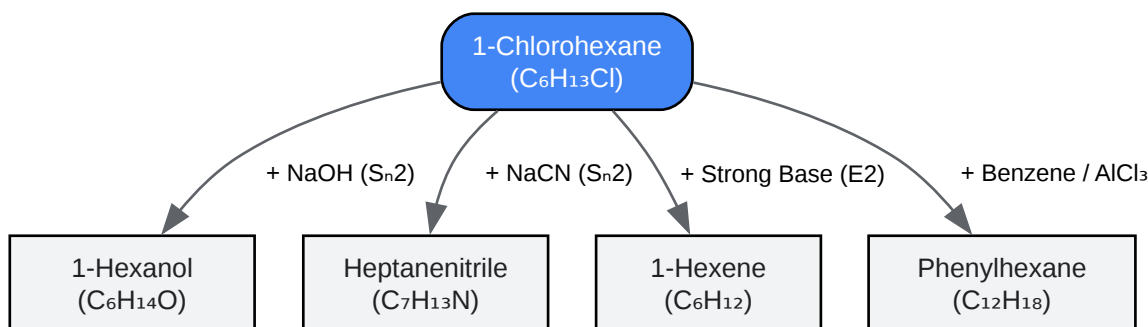
Chemical Reactivity and Applications

The reactivity of **1-chlorohexane** is centered on the polar carbon-chlorine bond, which makes the primary carbon atom electrophilic and susceptible to nucleophilic attack. This property is the foundation of its utility in organic synthesis.[4][5][6]

Key Reactions

- Nucleophilic Substitution (S_N2): As a primary alkyl halide, **1-chlorohexane** readily undergoes S_N2 reactions. The chlorine atom is displaced by a wide range of nucleophiles, allowing for the introduction of the hexyl group into various molecules.[5][6] Examples include reaction with hydroxide to form 1-hexanol, cyanide to form heptanenitrile, and alkoxides to form ethers.[4]
- Elimination Reactions: In the presence of a strong, sterically hindered base, **1-chlorohexane** can undergo elimination reactions (typically $E2$) to form 1-hexene.[4]

- Friedel-Crafts Alkylation: It can act as an alkylating agent to introduce a hexyl group onto an aromatic ring, such as reacting with benzene in the presence of a Lewis acid catalyst like AlCl_3 to form phenylhexane.[1]



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Key chemical reactions of **1-Chlorohexane**.

Applications

1-Chlorohexane's reactivity makes it a valuable intermediate in several industries:

- Pharmaceutical Synthesis: It serves as a precursor or intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs).[3][5]
- Agrochemicals: Used in the manufacturing of specialized chemicals for agricultural applications.[3][5]
- Fragrance Industry: Employed as a building block for synthesizing aromatic compounds used in perfumes and cosmetics.[3]
- General Organic Synthesis: Widely used as an alkylating agent to introduce a hexyl moiety. [3][6]
- Solvent: Its ability to dissolve various organic compounds makes it suitable as a solvent for certain reactions and extractions.[2][3]

Safety and Handling

1-Chlorohexane is a flammable liquid and poses several health hazards. Proper safety protocols are critical when handling this chemical.[5]

Table 3: GHS Hazard Information for **1-Chlorohexane**

Hazard Class	Code	Statement	Source(s)
Flammable Liquids	H226	Flammable liquid and vapour	[1][7]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled	
Acute Toxicity (Dermal)	H312	Harmful in contact with skin	
Respiratory Irritation	H335	May cause respiratory irritation	

| Aquatic Hazard (Chronic) | H412 | Harmful to aquatic life with long lasting effects |[1] |

Handling and Storage Recommendations

- Ventilation: Always handle **1-chlorohexane** in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., type ABEK respirator filter), and a lab coat.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][7][14] Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[7][14]
- Storage: Store in a cool, dry, well-ventilated area below +30°C in a tightly closed container. [7]
- Incompatibilities: It is incompatible with strong oxidizing agents and strong bases.[4][14]

- Spill Response: In case of a spill, eliminate all ignition sources. Absorb the spill with dry earth, sand, or another non-combustible material and transfer it to a sealed container for hazardous waste disposal.[12][14]

Conclusion

1-Chlorohexane (CAS 544-10-5) is a fundamental alkyl halide with significant applications in organic synthesis. Its utility stems from the reactivity of its carbon-chlorine bond, which allows for versatile transformations, particularly through nucleophilic substitution reactions. While it is an indispensable intermediate in the pharmaceutical, fragrance, and specialty chemical industries, its flammability and toxicity necessitate strict adherence to safety and handling protocols. A thorough understanding of its properties, synthesis, and reactivity is essential for its effective and safe use in research and development.

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